

Exploring the therapeutic potential of OM-153 in melanoma

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Compound of Interest

Compound Name: OM-153
Cat. No.: B10831408

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OM-153: A Novel Tankyrase Inhibitor for Melanoma Therapy

An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive overview of the preclinical data supporting the therapeutic potential of **OM-153**, a potent and selective 1,2,4-triazole-based tankyrase (TNKS) inhibitor, in the context of melanoma. **OM-153**'s mechanism of action, its efficacy in relevant models, and its potential in combination therapies are detailed below.

Executive Summary

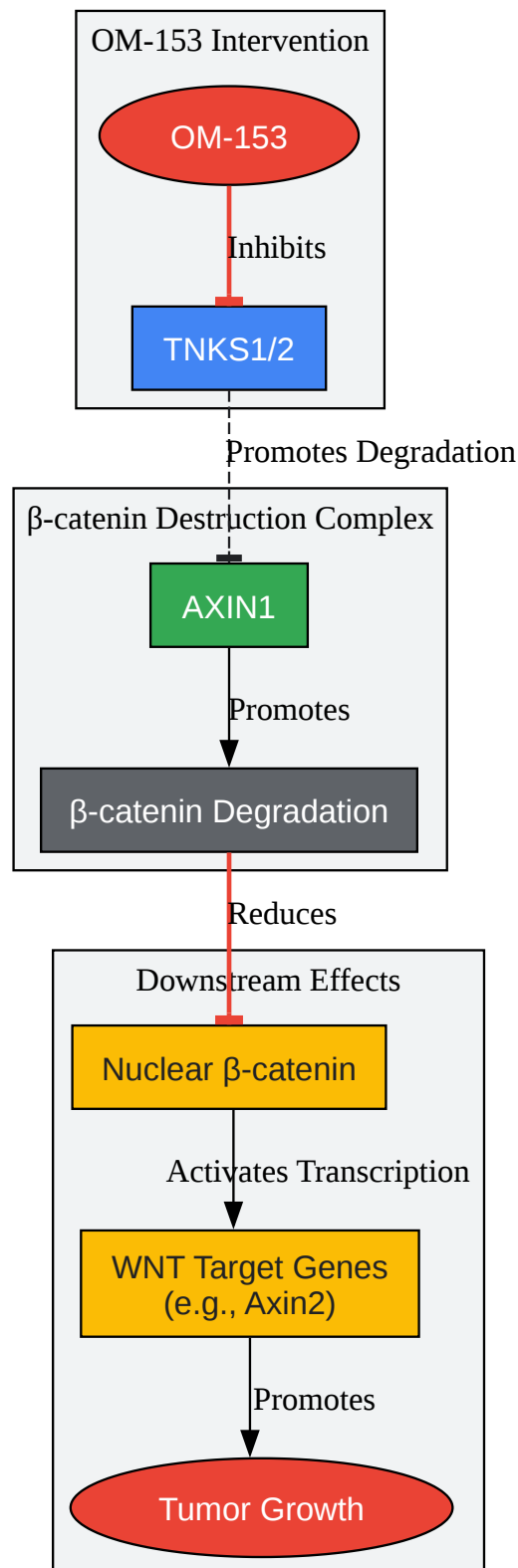
OM-153 is an orally active small molecule that potently inhibits tankyrase 1 and 2 (TNKS1/2), key enzymes in the WNT/ β -catenin signaling pathway. Dysregulation of this pathway is a known oncogenic driver in various cancers. Preclinical studies have demonstrated that **OM-153** effectively reduces WNT/ β -catenin signaling, leading to tumor growth inhibition. Notably, in melanoma models, **OM-153** has been shown to potentiate the antitumor effects of anti-PD-1 immune checkpoint inhibitors, suggesting a promising combination therapy strategy for this

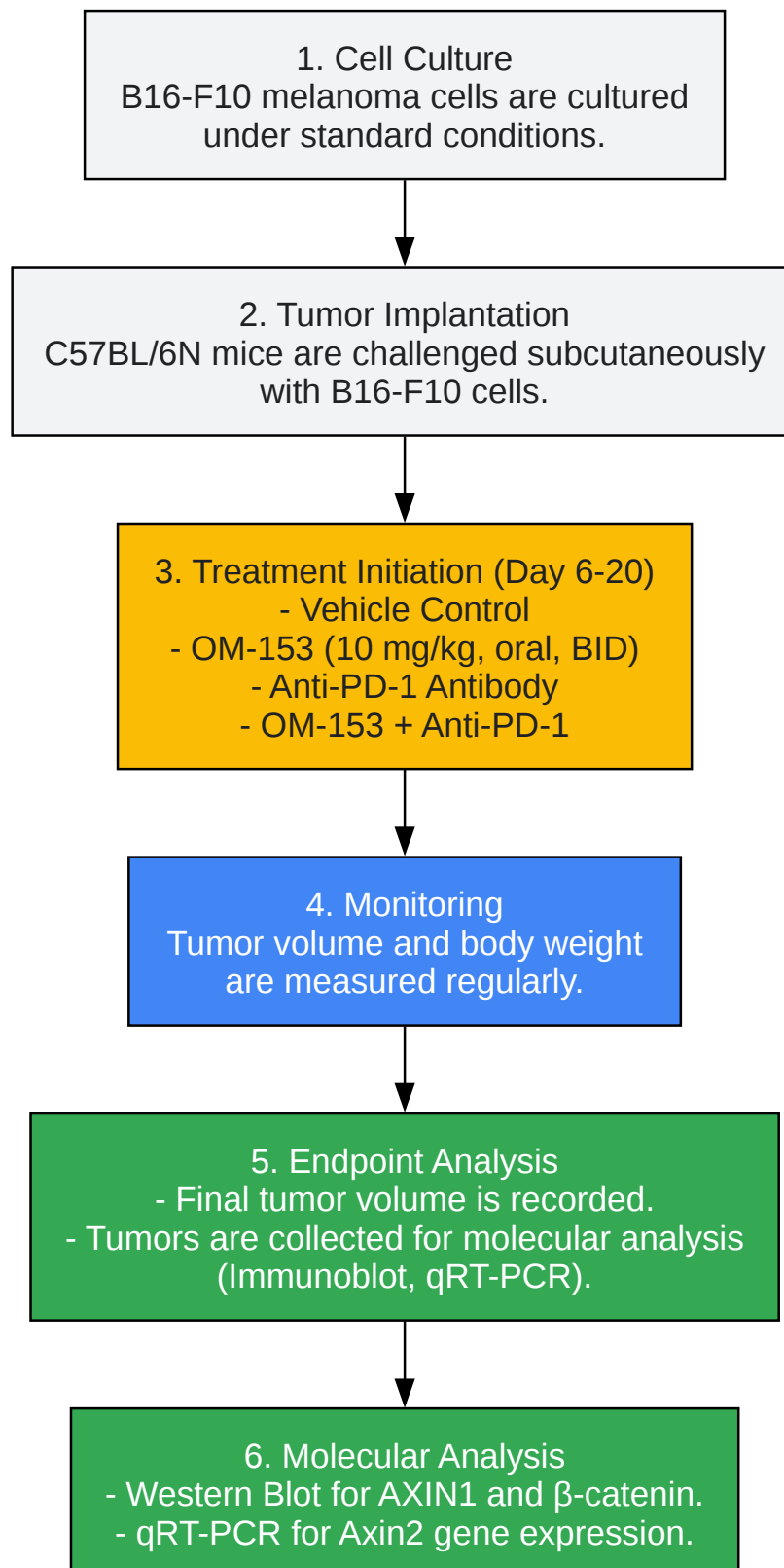
aggressive skin cancer. This guide consolidates the available quantitative data, experimental methodologies, and key signaling pathways associated with **OM-153**'s activity in melanoma.

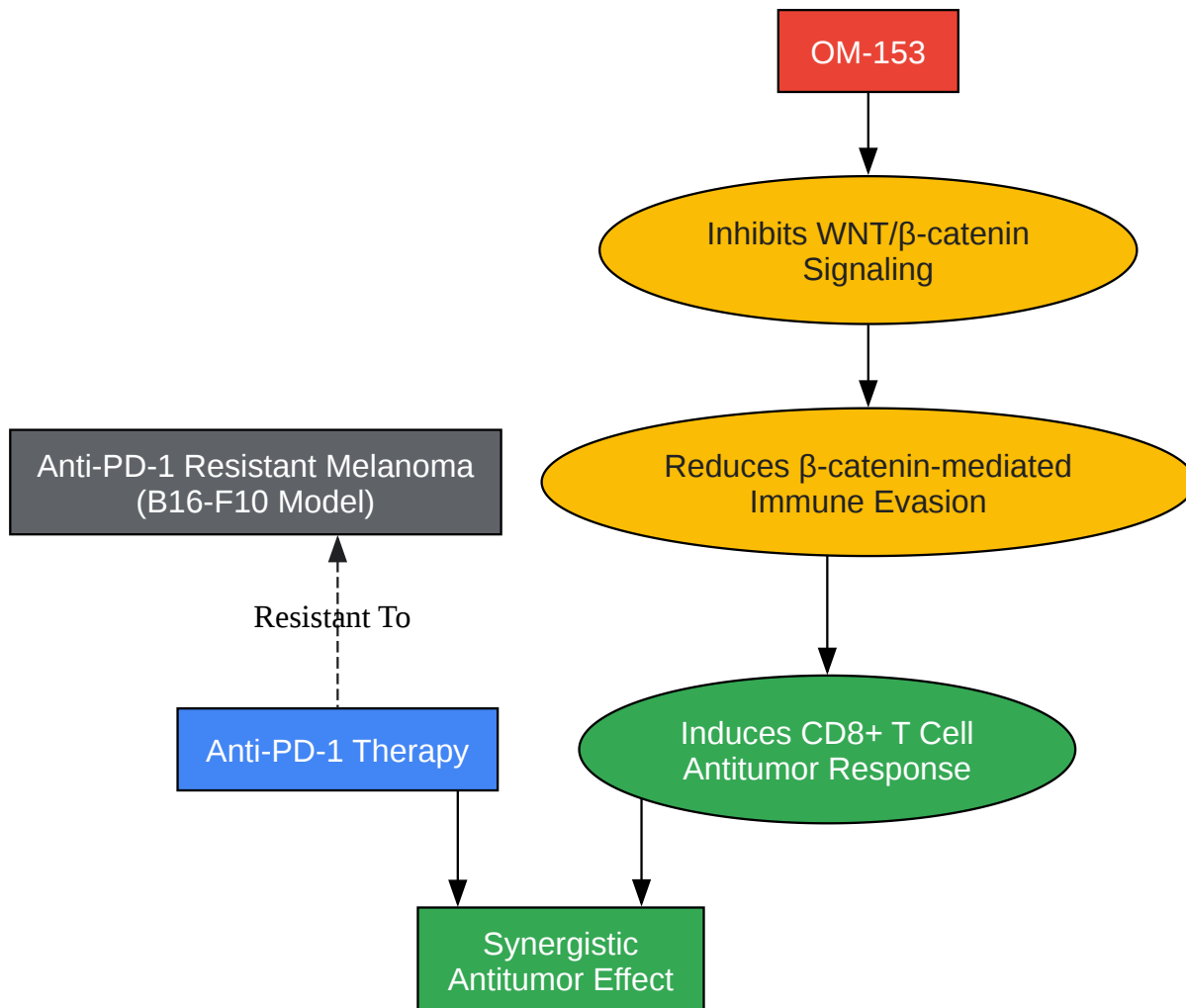
Mechanism of Action: WNT/ β -Catenin Pathway Inhibition

The primary mechanism of **OM-153** involves the inhibition of TNKS1/2. These enzymes poly-ADP-ribosylate (PARylate) target proteins, marking them for ubiquitination and subsequent degradation by the proteasome. A critical target of TNKS1/2 is AXIN1, a scaffold protein that is a central component of the β -catenin destruction complex.

By inhibiting TNKS1/2, **OM-153** prevents the PARylation and degradation of AXIN1. This leads to the stabilization of the destruction complex, which then effectively phosphorylates β -catenin, targeting it for degradation. The resulting decrease in nuclear β -catenin leads to reduced transcription of WNT target genes, such as Axin2, which are involved in cell proliferation.







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